

Technical Handling & Risk Management Guide: 5-Cyclopropylpicolinaldehyde

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Compound of Interest

Compound Name: 5-Cyclopropylpicolinaldehyde

CAS No.: 1256825-21-4

Cat. No.: B567054

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Molecular Profile & Chemical Forensics

This guide moves beyond the standard 16-section Safety Data Sheet (SDS) to provide a mechanistic understanding of **5-Cyclopropylpicolinaldehyde**. This compound is a critical intermediate in modern drug discovery, particularly for kinase inhibitors where the cyclopropyl moiety is utilized to modulate lipophilicity and metabolic stability.

Identification Matrix[1]

Parameter	Technical Specification
IUPAC Name	5-cyclopropylpyridine-2-carbaldehyde
Common Synonyms	5-Cyclopropylpicolinaldehyde; 2-Formyl-5-cyclopropylpyridine
CAS Number	1355247-97-0 (Primary); 1256825-21-4 (Alternate)
Molecular Formula	C ₉ H ₉ NO
Molecular Weight	147.18 g/mol
Physical State	Low-melting solid or viscous yellow oil (Purity dependent)
Solubility	Soluble in DCM, MeOH, DMSO; Sparingly soluble in water

Purity & Validation (The Self-Validating System)

Researchers must verify integrity prior to use. Aldehydes are prone to autoxidation.

- Visual Check: A transition from a clear yellow oil/solid to a cloudy mixture with white precipitates indicates oxidation to 5-cyclopropylpyridine-2-carboxylic acid.
- NMR Validation: Monitor the aldehyde proton signal (~10.0 ppm). Disappearance of this peak and broadening of OH signals suggests degradation.

GHS Hazard Forensics & Mechanistic Toxicology

Standard SDSs list hazards; this section explains the causality to enforce strict adherence to safety protocols.

Hazard Classification (Derived from SAR)

- Skin Irritation (Category 2): H315 - Causes skin irritation.[1]
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.

- STOT-SE (Category 3): H335 - May cause respiratory irritation.[1]
- Skin Sensitization (Predicted): Aldehydes are structural alerts for sensitization via Schiff base formation with skin proteins.

The "Why" Behind the Hazard

- Aldehyde Reactivity: The electrophilic carbonyl carbon readily reacts with nucleophilic amino groups on biological proteins (haptization), leading to contact dermatitis.
- Pyridine Toxicity: Pyridine rings can act as CNS depressants and hepatotoxins if inhaled in significant quantities, though the aldehyde moiety dominates the immediate acute local toxicity (irritation).

Storage, Stability, & Degradation Logic[4][5]

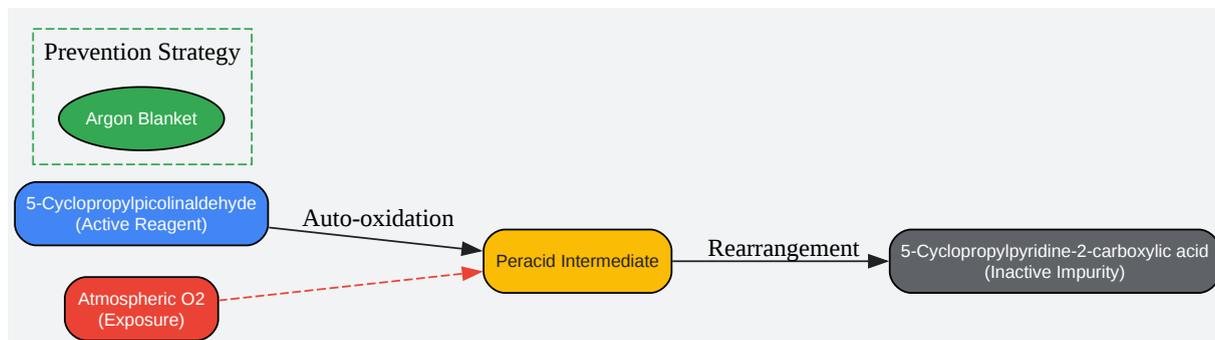
The primary risk to the reagent is aerobic oxidation. The following protocol acts as a self-validating system to ensure experimental reproducibility.

The "Inert Blanket" Protocol

- Atmosphere: Must be stored under Argon or Nitrogen.
- Temperature: Store at 2°C to 8°C.
- Container: Amber glass vials with Teflon-lined caps. Parafilm is insufficient for long-term storage; use electrical tape or shrink bands over the cap.

Degradation Pathway Visualization

The diagram below illustrates the chemical fate of the compound if mishandled, providing a logic map for troubleshooting low yields.



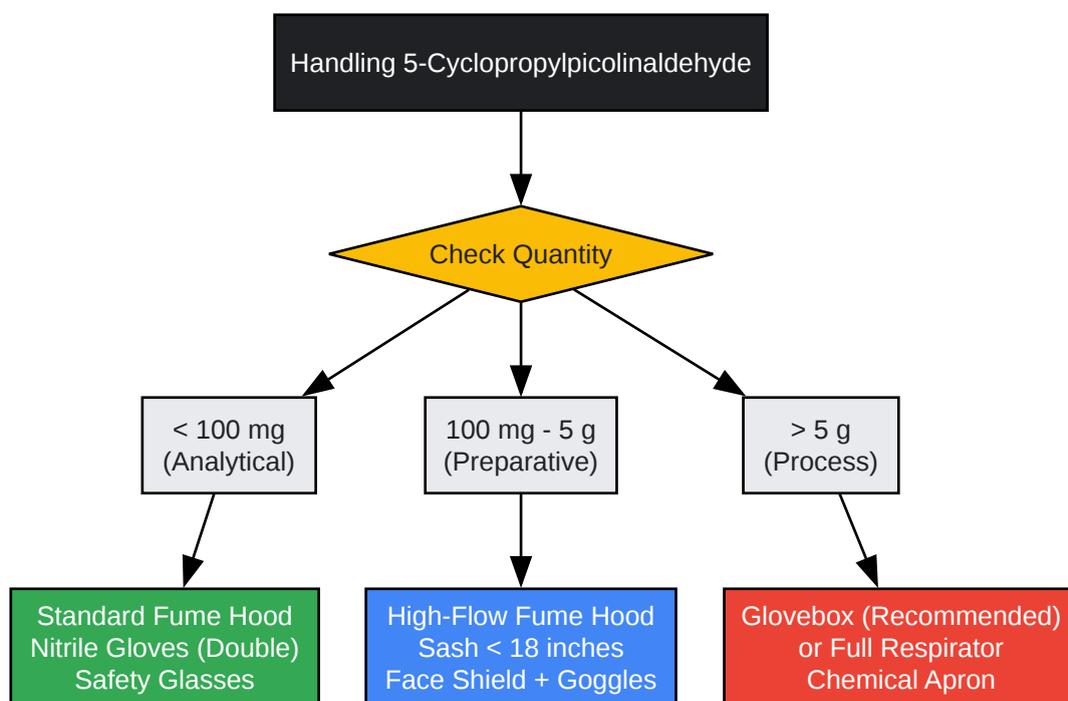
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Figure 1: Aerobic oxidation pathway. The formation of the carboxylic acid (Node: Acid) is the primary cause of reaction failure in reductive aminations.

Operational Handling & Risk Assessment

Do not rely solely on generic PPE. Use this decision matrix to determine the necessary engineering controls based on the scale of your experiment.

PPE & Engineering Control Matrix



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Figure 2: Risk-based decision matrix for selecting engineering controls and PPE.

Emergency Response

- Inhalation: Move to fresh air immediately. Pyridine analogs can cause delayed pulmonary edema. Monitor for 24 hours.
- Skin Contact: Wash with soap and water for 15 minutes. Do not use ethanol or organic solvents, as this may increase transdermal absorption.
- Spill Cleanup: Absorb with vermiculite or sand.[2] Do not use sawdust (fire hazard with aldehydes). Neutralize with dilute sodium bisulfite solution if available to quench the aldehyde.

Synthetic Utility & Reaction Safety

Common Applications

This intermediate is most frequently employed in:

- Reductive Amination: Coupling with amines to form secondary/tertiary amines.

- Wittig Olefination: Reaction with phosphonium ylides to extend the carbon chain.

Reaction-Specific Hazards

- Reductive Amination (with NaBH(OAc)₃):
 - Risk:[3][4][5][6] Evolution of Hydrogen gas (mild) and heat.
 - Control: Vent reaction vessel properly; add hydride source slowly at 0°C.
- Oxidation (to Acid):
 - Risk:[3][4][5][6] If using strong oxidants (e.g., KMnO₄, Jones Reagent), exotherms can be rapid. Pyridine rings are electron-deficient but the aldehyde is highly reactive.

References

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